

4-(Pentyloxy)phenol health and safety information

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Compound of Interest

Compound Name: **4-(Pentyloxy)phenol**

Cat. No.: **B097055**

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An In-depth Technical Guide to the Health and Safety of **4-(Pentyloxy)phenol** for Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the health and safety considerations for **4-(pentyloxy)phenol**, a chemical intermediate of interest in pharmaceutical research and development. Given the limited specific toxicological data for this compound, this document synthesizes available information, draws logical inferences from structurally related phenolic compounds, and outlines rigorous, self-validating safety protocols. The causality behind each recommendation is explained to empower researchers to work safely and effectively.

Chemical Identity and Physical Properties

4-(Pentyloxy)phenol is a derivative of phenol, appearing as a white to beige powder.^[1] Its core chemical and physical characteristics are summarized below.

Property	Value	Source
CAS Number	18979-53-8	[2]
Molecular Formula	C ₁₁ H ₁₆ O ₂	[2]
Molecular Weight	180.24 g/mol	[2]
Appearance	White to beige powder	[1]
Melting Point	46-49 °C	ChemicalBook
Boiling Point	~273.08 °C (rough estimate)	[1]
Storage Temperature	0-10°C	[1]

Hazard Identification and GHS Classification

The primary known hazards of **4-(pentyloxy)phenol** are skin and eye irritation.[\[1\]](#)[\[3\]](#) The Globally Harmonized System (GHS) classification, as notified to the European Chemicals Agency (ECHA), is presented below.

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation Category 2	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation Category 2	H319: Causes serious eye irritation	Warning	

Inferred and Potential Hazards

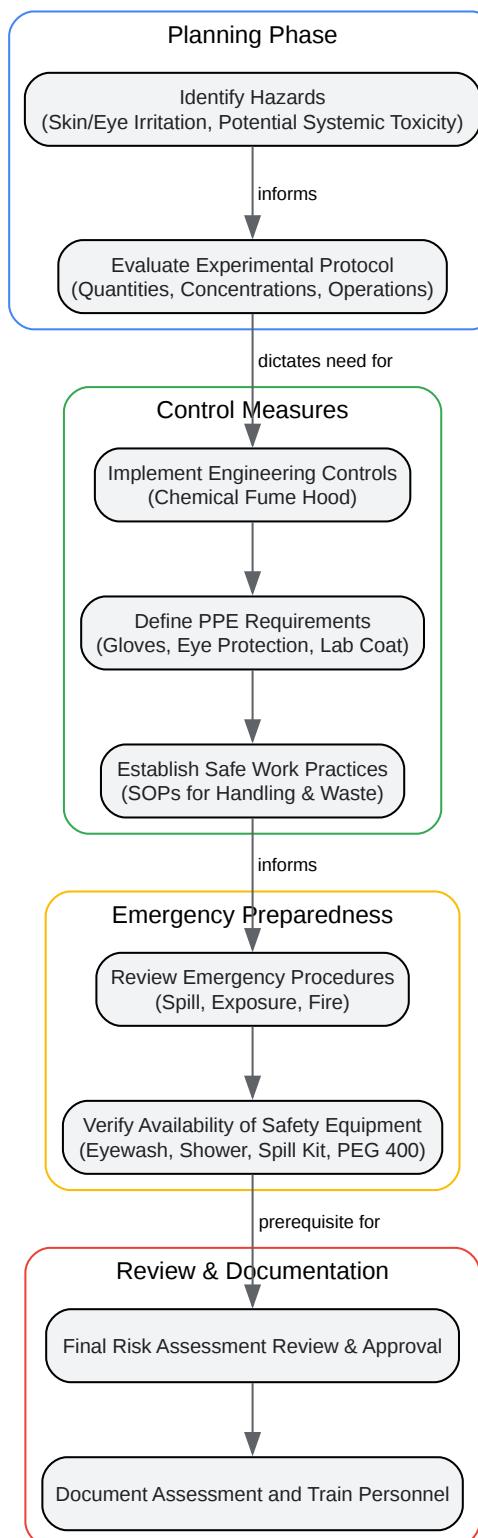
Due to the scarcity of specific toxicological data for **4-(pentyloxy)phenol**, a cautious approach is warranted. The toxicological profile of phenol, the parent compound, is well-documented and provides a basis for inferring potential hazards. Phenol is acutely toxic if swallowed, in contact with skin, or if inhaled, can cause severe skin burns and eye damage, is suspected of causing genetic defects, and may cause damage to organs through prolonged or repeated exposure.

- Acute Toxicity: Phenol exhibits significant acute toxicity with oral LD50 values in rats of 317 mg/kg and dermal LD50 in rabbits of 630 mg/kg. Given the structural similarity, **4-(pentyloxy)phenol** should be handled as a substance with potential for significant acute toxicity.
- Carcinogenicity: Phenol is not classifiable as to its carcinogenicity to humans (IARC Group 3). However, studies on other phenolic compounds like 4-methoxyphenol have shown evidence of carcinogenicity in animal models.^[4] Therefore, chronic exposure to **4-(pentyloxy)phenol** should be minimized.
- Mutagenicity: Phenol is mutagenic for mammalian somatic cells and bacteria. Until specific data, such as an Ames test, is available for **4-(pentyloxy)phenol**, it should be treated as a potential mutagen.^{[5][6]}
- Reproductive Toxicity: Phenol may cause adverse reproductive effects and birth defects in animals. Other alkylphenols, such as 4-nonylphenol, are known endocrine disruptors and can cause reproductive toxicity.^[7] Therefore, appropriate precautions should be taken by personnel of reproductive age.

Risk Assessment and Exposure Control

A thorough risk assessment is mandatory before commencing any work with **4-(pentyloxy)phenol**. The following workflow diagram illustrates the key steps in this process.

Risk Assessment Workflow for 4-(Pentyloxy)phenol

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Caption: Risk assessment workflow for laboratory use of **4-(pentyloxy)phenol**.

Engineering Controls

All procedures with the potential to generate dust or aerosols of **4-(pentyloxy)phenol**, including weighing, preparing solutions, and transfers, must be conducted in a certified chemical fume hood.[8]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to prevent skin and eye contact.

- Eye and Face Protection: Chemical splash goggles and a face shield are required when handling **4-(pentyloxy)phenol** in solid or solution form.[8]
- Skin Protection: A lab coat and appropriate gloves are mandatory. Given that phenol penetrates nitrile gloves rapidly, double gloving with nitrile gloves or using thicker neoprene or butyl rubber gloves is recommended.[8] Gloves should be inspected before use and changed immediately if contamination is suspected.
- Respiratory Protection: If working outside of a fume hood is unavoidable (which is strongly discouraged), a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Safe Handling, Storage, and Disposal

Handling Protocol

- Preparation: Designate a specific area within a fume hood for handling **4-(pentyloxy)phenol**. Ensure that an emergency eyewash station and safety shower are readily accessible.[8]
- Personal Protective Equipment: Don all required PPE before handling the chemical.
- Weighing: To minimize dust generation, weigh the solid compound on a tared weigh paper or in a container within the fume hood.
- Solution Preparation: Slowly add the solid to the solvent with stirring to avoid splashing.
- Post-Handling: After use, decontaminate the work area with soap and water. Remove and dispose of contaminated PPE properly. Wash hands thoroughly.

Storage

Store **4-(pentyloxy)phenol** in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[8] Keep the container tightly sealed and store at the recommended temperature of 0-10°C.^[1]

Disposal

All waste containing **4-(pentyloxy)phenol**, including contaminated PPE and cleaning materials, must be disposed of as hazardous waste.^{[9][10]} Do not dispose of this chemical down the drain.^[9] Collect waste in a clearly labeled, sealed container for pickup by a licensed hazardous waste contractor.^{[10][11]}

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

Exposure Route	First Aid Protocol
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. After initial water flush, if available, apply polyethylene glycol (PEG 300 or 400) to the affected area. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink a small amount of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

- Small Spills (in a fume hood):
 - Ensure proper PPE is worn.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully scoop the absorbed material into a labeled hazardous waste container.
 - Decontaminate the spill area with soap and water.
- Large Spills (or spills outside a fume hood):

- Evacuate the immediate area.
- Alert others and your supervisor.
- If safe to do so, increase ventilation and close the doors to the area.
- Contact your institution's emergency response team.

Fire Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[8\]](#)
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[8\]](#)

Toxicological Data Summary

The following table summarizes the known toxicological data for **4-(pentyloxy)phenol** and provides data for phenol for comparative purposes.

Toxicological Endpoint	4-(Pentyloxy)phenol	Phenol (for comparison)	Source
Acute Oral Toxicity (LD50)	Data not available	317 mg/kg (rat)	
Acute Dermal Toxicity (LD50)	Data not available	630 mg/kg (rabbit)	
Skin Corrosion/Irritation	Causes skin irritation	Corrosive	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation	Corrosive	[3]
Mutagenicity	Data not available	Mutagenic in some tests	
Carcinogenicity	Data not available	IARC Group 3 (Not classifiable)	
Reproductive Toxicity	Data not available	May cause adverse effects	[12]

Conclusion

While **4-(pentyloxy)phenol** has confirmed skin and eye irritating properties, a comprehensive toxicological profile is not yet available. Therefore, it is imperative that researchers and drug development professionals handle this compound with the utmost care, assuming it may possess hazards similar to other toxic phenolic compounds. Adherence to the rigorous engineering controls, personal protective equipment protocols, and emergency procedures outlined in this guide is essential for ensuring a safe laboratory environment.

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